

# Technical Monograph: Physicochemical Profiling & Application of (4-Chlorophenyl)methylamine[1]

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## Compound of Interest

Compound Name: [(4-Chlorophenyl)methyl]  
(hexyl)amine

Cat. No.: B13273585

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## Executive Summary & Chemical Identity

(4-Chlorophenyl)methylamine (CAS: 104-86-9), widely known as 4-Chlorobenzylamine, acts as a critical C7-building block in medicinal chemistry.[1] Unlike anilines where the nitrogen is conjugated to the ring, this compound is a benzylic amine. The methylene spacer (

) insulates the amino group from the aromatic

-system, resulting in basicity and nucleophilicity comparable to alkyl amines, albeit modulated by the inductive effect of the para-chloro substituent.

This guide delineates the physicochemical behavior, handling protocols, and synthetic utility of the free base and its hydrochloride salt, providing a grounded reference for drug development workflows.

| Attribute         | Details                                      |
|-------------------|----------------------------------------------|
| IUPAC Name        | (4-Chlorophenyl)methanamine                  |
| Common Name       | 4-Chlorobenzylamine                          |
| CAS Number        | 104-86-9 (Free Base) / 42365-43-5 (HCl Salt) |
| Molecular Formula |                                              |
| Molecular Weight  | 141.60 g/mol                                 |
| SMILES            | <chem>NCc1ccc(Cl)cc1</chem>                  |

## Physicochemical Core: The Structural Narrative

### Electronic Structure & Basicity

The defining feature of 4-chlorobenzylamine is the interplay between the basic primary amine and the electron-withdrawing chlorine atom.

- The "Insulation" Effect: Because the nitrogen is separated from the benzene ring by a methylene group, the lone pair does not participate in resonance with the aromatic ring. Consequently, it is significantly more basic ( ) than 4-chloroaniline ( ).
- Inductive Modulation: The para-chloro group exerts a weak electron-withdrawing inductive effect (-I) through the -framework. This lowers the slightly compared to unsubstituted benzylamine ( ), making the nitrogen marginally less nucleophilic but still highly reactive toward electrophiles.

## Key Physical Constants (Experimental & Predicted)

Data aggregated from verified supplier COAs and spectral databases.

| Property         | Value                             | Context/Notes                                      |
|------------------|-----------------------------------|----------------------------------------------------|
| Physical State   | Liquid (Colorless to Pale Yellow) | The free base is a liquid at RT. [2][3][4]         |
| Melting Point    | N/A (Liquid)                      | Note: HCl salt melts at ~255-258°C.                |
| Boiling Point    | 215 °C                            | High boiling point due to H-bonding.               |
| Density          | 1.164 g/mL (at 25 °C)             | Denser than water.[2]                              |
| Refractive Index |                                   | Useful for purity checks without HPLC.             |
| (Conj. Acid)     |                                   | Strong base; exists as cation at physiological pH. |
| LogP             | 1.7 - 1.9                         | Moderate lipophilicity; crosses BBB readily.       |
| Solubility       | DCM, MeOH, DMSO (High)            | Miscible in most organic solvents.                 |
| Water Solubility | Low / Immiscible                  | Forms an emulsion; requires pH < 7 to dissolve.    |

## Handling, Stability & Storage Protocols

### The Carbon Dioxide Hazard

As a strong primary amine, the free base is air-sensitive specifically regarding

. It readily reacts with atmospheric carbon dioxide to form carbamate salts (white crusts), which can compromise stoichiometry in precise synthesis.

Protocol: Handling the Free Base

- Inert Atmosphere: Always dispense under Nitrogen or Argon.

- Visual Check: If the liquid is cloudy or has white solids, filter through a dry celite pad under inert gas before use.
- Storage: Store at 2–8°C in amber glass.

## Salt Formation for Long-Term Stability

For shelf-stability, converting the liquid free base to the Hydrochloride Salt (4-Chlorobenzylamine HCl) is recommended. The salt is a non-hygroscopic solid that is easy to weigh.

Standard Operating Procedure (SOP): Salt Formation

- Dissolve 10 g of 4-chlorobenzylamine (Free Base) in 50 mL of diethyl ether or MTBE.
- Cool to 0°C in an ice bath.
- Dropwise add 4M HCl in Dioxane (or bubble dry HCl gas).
- A white precipitate forms immediately.
- Filter and wash with cold ether. Dry under vacuum.
- Result: Stable white solid, MP >250°C.

## Spectroscopic Characterization

Identity verification is crucial before deploying the reagent in synthesis.

## Nuclear Magnetic Resonance ( NMR)

Solvent:

(Free Base)

- 7.20 - 7.30 ppm (m, 4H): Aromatic protons. The AA'BB' system characteristic of para-substitution often appears as two "doublets" (roofing effect).
- 3.85 ppm (s, 2H): Benzylic methylene (

). This is the diagnostic peak.

- 1.45 ppm (bs, 2H): Amine protons (

). Chemical shift varies with concentration and moisture.

## Infrared Spectroscopy (FT-IR)

- 3300 - 3400

: N-H stretching (primary amine doublet).

- 1090

: Aryl-Cl stretch (strong diagnostic band).

## Analytical Workflow: HPLC Purity Assessment

Due to the lack of conjugation on the nitrogen, UV detection is driven by the chlorobenzene chromophore.

Methodology: Reverse-Phase HPLC

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

, 3.5

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- Mobile Phase A: Water + 0.1% Trifluoroacetic acid (TFA) or Phosphoric Acid.

- Note: Acid is required to protonate the amine and prevent tailing.

- Mobile Phase B: Acetonitrile (MeCN).[5]

- Gradient: 10% B to 90% B over 15 minutes.

- Flow Rate: 1.0 mL/min.[5]

- Detection: UV @ 220 nm (Chlorobenzene absorption) and 254 nm.

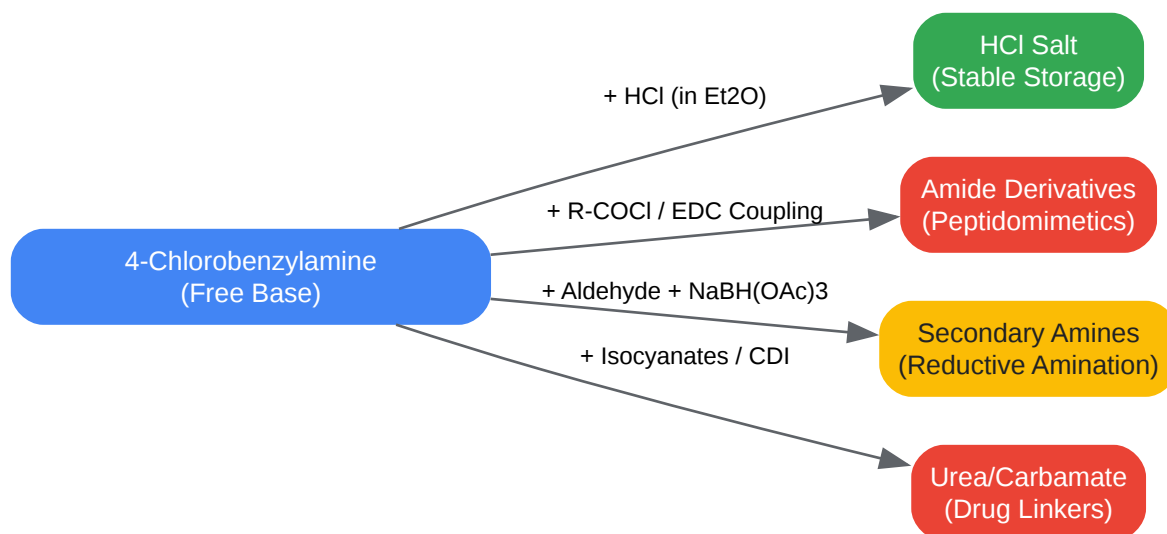
- Retention Time: Expect elution around 4-6 minutes depending on dead volume; the protonated amine is relatively polar but the chlorophenyl group adds retention.

## Synthetic Utility & Reactivity Profile[1][13]

4-Chlorobenzylamine is a versatile nucleophile. Its reactivity is defined by the primary amine, allowing it to serve as a scaffold for amides, secondary amines, and heterocycles.

## Reaction Pathways Diagram

The following diagram illustrates the primary synthetic divergences for drug development.



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Figure 1: Synthetic divergence of 4-Chlorobenzylamine. The pathway to secondary amines via reductive amination is the most common route in medicinal chemistry optimization.

## Critical Reaction: Reductive Amination

Context: Used to install the 4-chlorobenzyl group onto a core scaffold. Protocol:

- Mix 4-chlorobenzylamine (1.0 eq) and the target aldehyde (1.0 eq) in DCE (Dichloroethane).
- Add Sodium Triacetoxyborohydride (STAB, 1.5 eq).
- Stir at RT for 2–4 hours.

- Why STAB? It is mild enough to leave the imine unreduced while reducing the protonated iminium ion, preventing over-alkylation.

## Safety & Toxicology (SDS Summary)

- GHS Classification: Skin Corrosion/Irritation (Category 1B) - Corrosive.
- Hazard Statements: H314 (Causes severe skin burns and eye damage).
- PPE Requirement: Nitrile gloves, chemical splash goggles, and a face shield. Work inside a fume hood.
- First Aid: In case of skin contact, wash immediately with polyethylene glycol 400, then plenty of water. The amine is lipophilic and penetrates skin; water alone may be slow to remove it.

## References

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